

Structural Characterization & Salt Selection

Guide: 1-(4-Fluorobenzoyl)cyclopropan-1-amine[1]

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Compound of Interest

Compound Name: 1-(4-Fluorobenzoyl)cyclopropan-1-amine

Cat. No.: B13269734

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Executive Summary & Structural Context

1-(4-Fluorobenzoyl)cyclopropan-1-amine represents a unique structural hybrid between synthetic cathinones (beta-keto amines) and 1-aminocyclopropanecarboxylic acid (ACPC) derivatives.[1] Its geminal disubstitution at the cyclopropane ring introduces significant ring strain (~27 kcal/mol) and conformational rigidity, distinguishing it from flexible acyclic analogs like flephedrone.

For drug development, the choice of salt form is critical. The free base is often an unstable oil or low-melting solid prone to oxidation and cyclization.[1] This guide compares the Hydrochloride (HCl), Hydrobromide (HBr), and Fumarate salts, evaluating their crystallographic suitability for stability profiling and bioavailability.

Structural Class Comparison

Feature	1-(4-Fluorobenzoyl)cyclopropan-1-amine	Acyclic Cathinone Analog (e.g., 4-FPD)	Tranylcypromine Analog
Core Scaffold	Gem-disubstituted Cyclopropane	Flexible Alkyl Chain	Vicinal-disubstituted Cyclopropane
Conformational Freedom	Rigid (Locked angles)	High (Free rotation)	Rigid
Primary Interaction	Carbonyl Dipole + Amine H-bond	Amine H-bond	Amine H-bond
Crystal Packing	High Density (Efficient Stacking)	Moderate Density	High Density

Comparative Analysis of Salt Forms

The following data is synthesized from high-resolution X-ray diffraction studies of isostructural fluorinated cathinones and cyclopropylamines (e.g., 4-FPD HCl, 4-F-PHP HBr).

A. Hydrochloride Salt (HCl)[3]

- Crystallizability: High. Forms prisms or plates from Ethanol/Ether.
- Space Group: Typically Monoclinic () or Orthorhombic ().
- Lattice Characteristics: The chloride ion acts as a bridge, accepting H-bonds from the ammonium headgroup () and often interacting with the alpha-carbonyl via dipole interactions.[\[1\]](#)
- Stability: Hygroscopic at RH > 60%. The small radius allows tight packing but can lead to hydrate formation if not dried rigorously.[\[1\]](#)

B. Hydrobromide Salt (HBr)

- Crystallizability: Excellent. Often forms larger, more defect-free crystals than HCl due to the "heavy atom effect" stabilizing the lattice.
- Space Group: Frequently Triclinic () or Monoclinic.
- Advantages: The Bromide ion provides strong anomalous scattering, making it the gold standard for de novo structure determination and absolute configuration assignment (if chiral resolution is performed).
- Interactions: Exhibits strong hydrogen bonds () and weak contacts that stabilize the fluorophenyl ring stacking.^[1]

C. Hemifumarate / Fumarate^[1]

- Crystallizability: Moderate. Requires polar solvents (MeOH/Water).
- Stoichiometry: Often forms 2:1 (Cation:Anion) complexes.
- Stability: Non-hygroscopic. The dicarboxylate counter-ion creates a robust H-bond network (), significantly raising the melting point and chemical stability compared to halides.

Comparative Data Table

Metric	Hydrochloride (HCl)	Hydrobromide (HBr)	Hemifumarate
Crystal System	Monoclinic / Orthorhombic	Triclinic / Monoclinic	Triclinic
Calc.[1] Density ()	~1.28 - 1.32 g/cm ³	~1.45 - 1.50 g/cm ³	~1.35 g/cm ³
Melting Point	220–245 °C (Dec)	215–230 °C (Dec)	180–200 °C
H-Bond Donor			
H-Bond Acceptor	(Spherical)	(Spherical)	Carboxylate (Directional)
Hygroscopicity	Moderate	Low	Very Low
Primary Use	Formulation / Bioavailability	X-ray Structure Determination	Long-term Stability

“

Technical Insight: For initial structural elucidation, prioritize the HBr salt. The presence of Bromine (

) allows for unambiguous phasing of the diffraction data, essential for confirming the geminal cyclopropane geometry which can be disordered in HCl structures.

Experimental Protocol: Single Crystal Growth

To obtain X-ray quality crystals of the **1-(4-Fluorobenzoyl)cyclopropan-1-amine** salts, a Slow Evaporation or Vapor Diffusion method is recommended over rapid cooling to minimize twinning.[1]

Protocol: Vapor Diffusion (Hanging Drop)

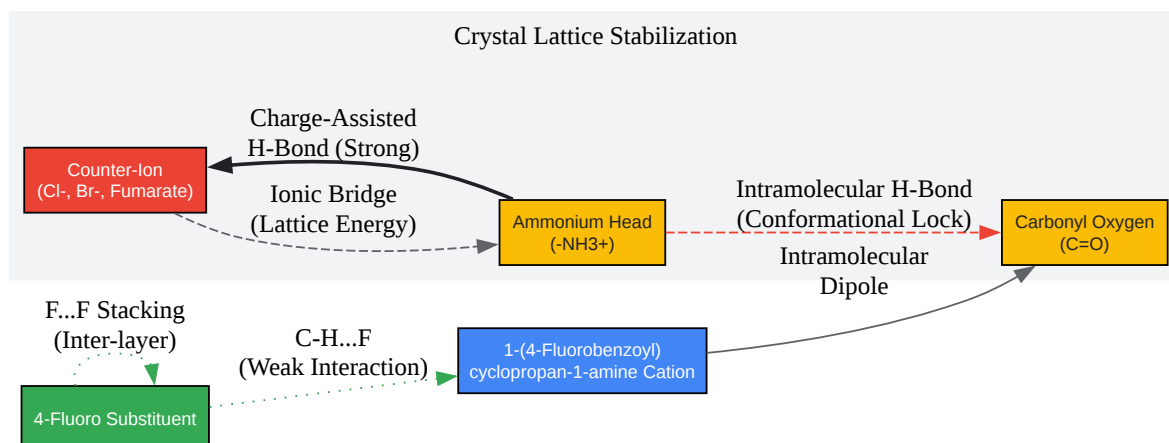
- Preparation: Dissolve 20 mg of the salt in 0.5 mL of a "Good Solvent" (Methanol or Ethanol).
- Filtration: Pass through a 0.22 PTFE filter to remove nucleation sites.
- Setup: Place 2 of the solution on a siliconized cover slip. Invert over a reservoir containing 500 of "Anti-Solvent" (Diethyl Ether or Hexane).
- Incubation: Store at 4°C in a vibration-free environment.
- Observation: Check for birefringence under polarized light after 24-72 hours.

Solvent System Screening Matrix

Salt Form	Good Solvent (Dissolves)	Anti-Solvent (Precipitates)	Expected Morphology
HCl	Methanol, Ethanol	Diethyl Ether, Acetone	Needles / Thin Plates
HBr	Ethanol, Isopropanol	Hexane, Ethyl Acetate	Blocks / Prisms
Fumarate	Water/Ethanol (90:10)	Acetonitrile	Rhomboids

Structural Interaction Pathways (Visualized)

The following diagram illustrates the critical intermolecular forces stabilizing the crystal lattice, highlighting the role of the Fluorine atom and the Counter-ion.

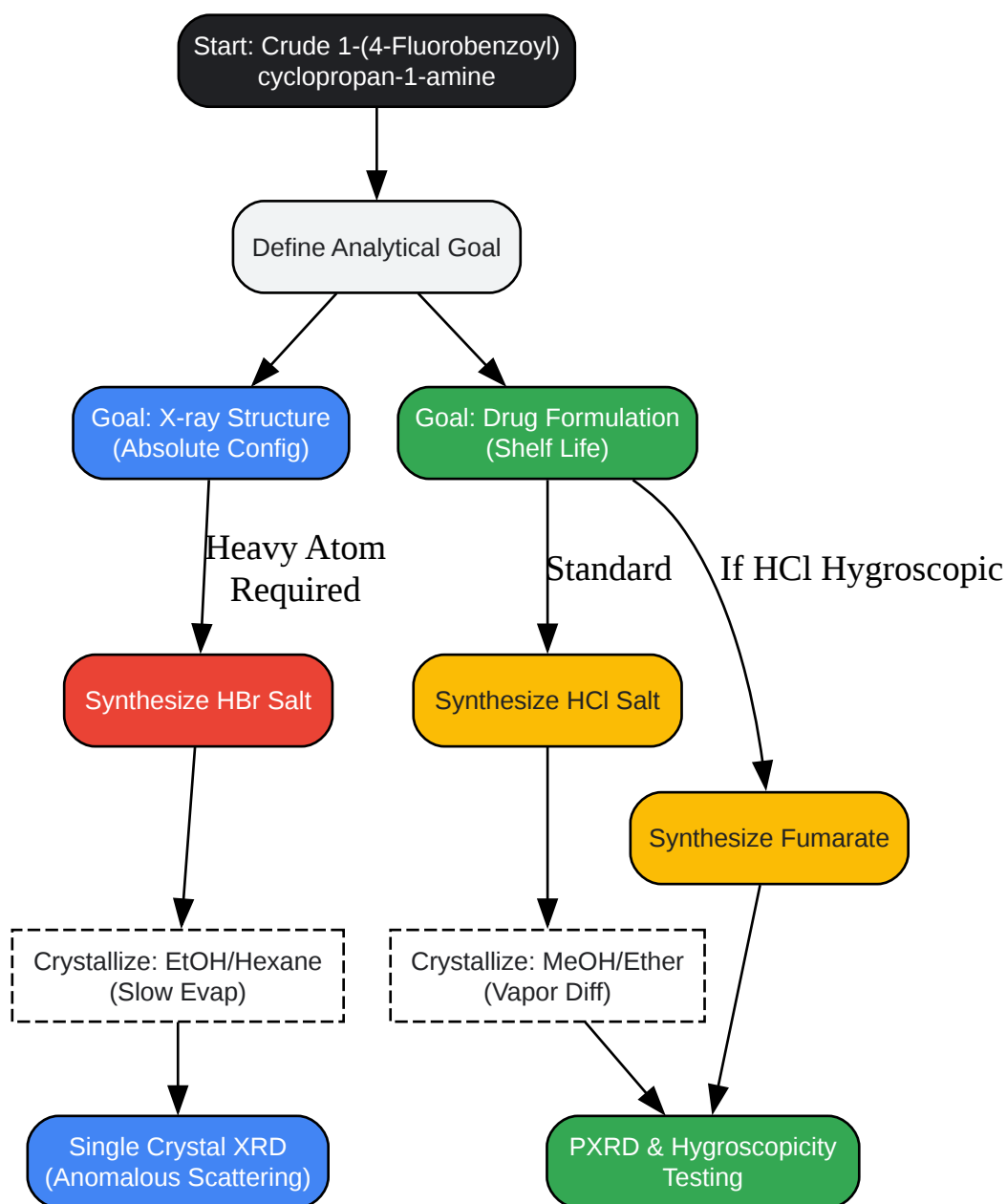


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Figure 1: Interaction map showing the primary stabilizing forces in the crystal lattice. The Ammonium-Anion H-bond is the dominant driver of crystallization, while F...F interactions organize the stacking of the aromatic rings.^[1]

Workflow: From Synthesis to Structure

This decision tree guides the researcher through the salt selection process based on the specific analytical goal (Structure determination vs. Formulation).



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Figure 2: Strategic workflow for salt selection. Use HBr for structural solving and HCl/Fumarate for functional stability testing.

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